

4-Nitrocinnamonitrile melting point and boiling point

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Compound of Interest

Compound Name: 4-Nitrocinnamonitrile

Cat. No.: B019025

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An In-Depth Technical Guide to the Physicochemical Properties and Synthesis of (E)-3-(4-Nitrophenyl)prop-2-enenitrile (**4-Nitrocinnamonitrile**)

Introduction

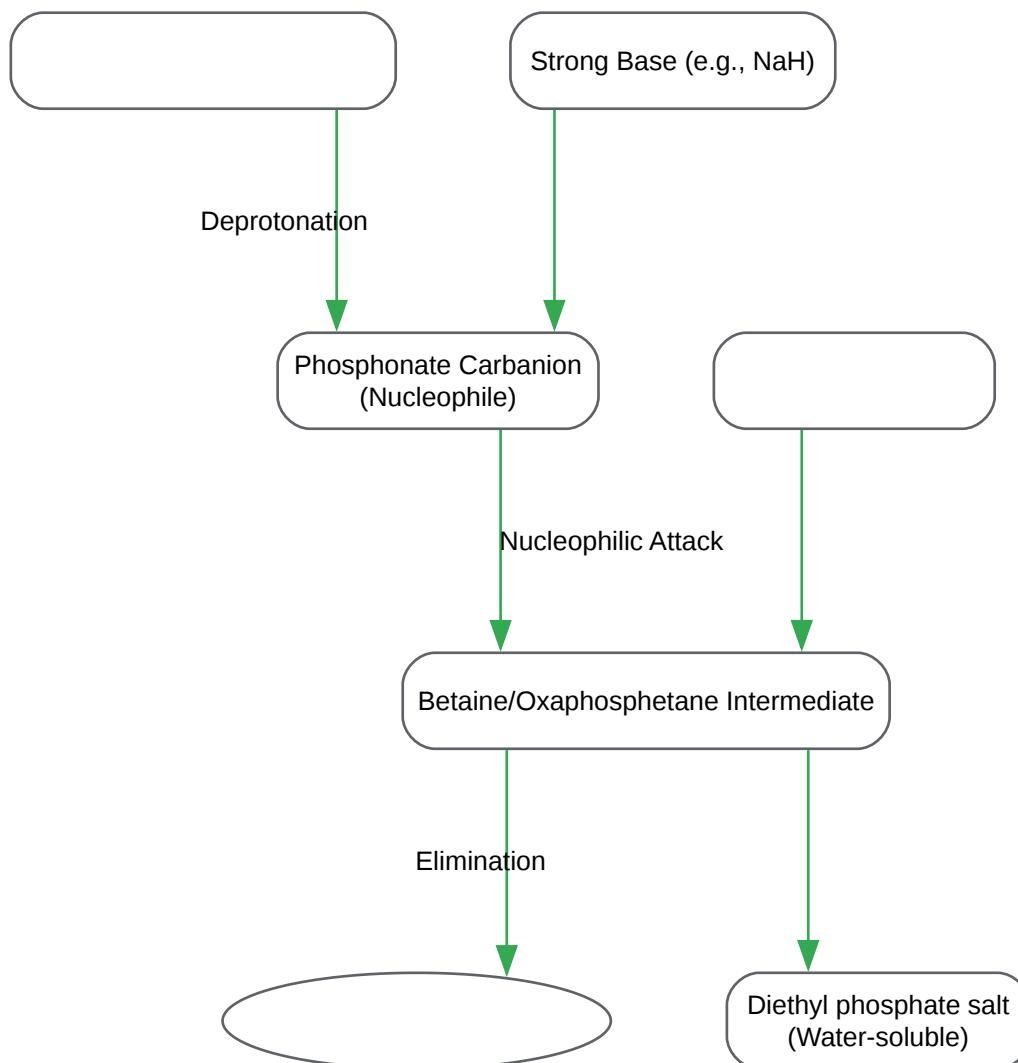
(E)-3-(4-nitrophenyl)prop-2-enenitrile, commonly known as **4-Nitrocinnamonitrile**, is a bifunctional organic molecule featuring a nitrile group and a nitro-substituted aromatic ring connected by an alkene backbone. This unique arrangement of functional groups makes it a valuable intermediate in organic synthesis, particularly in the development of novel pharmaceuticals and materials. The electron-withdrawing nature of both the nitrile and nitro groups significantly influences the molecule's reactivity and physicochemical properties. This guide provides a comprehensive technical overview of its core physical constants, a detailed protocol for its stereoselective synthesis, and expected analytical characterization data, grounded in established chemical principles.

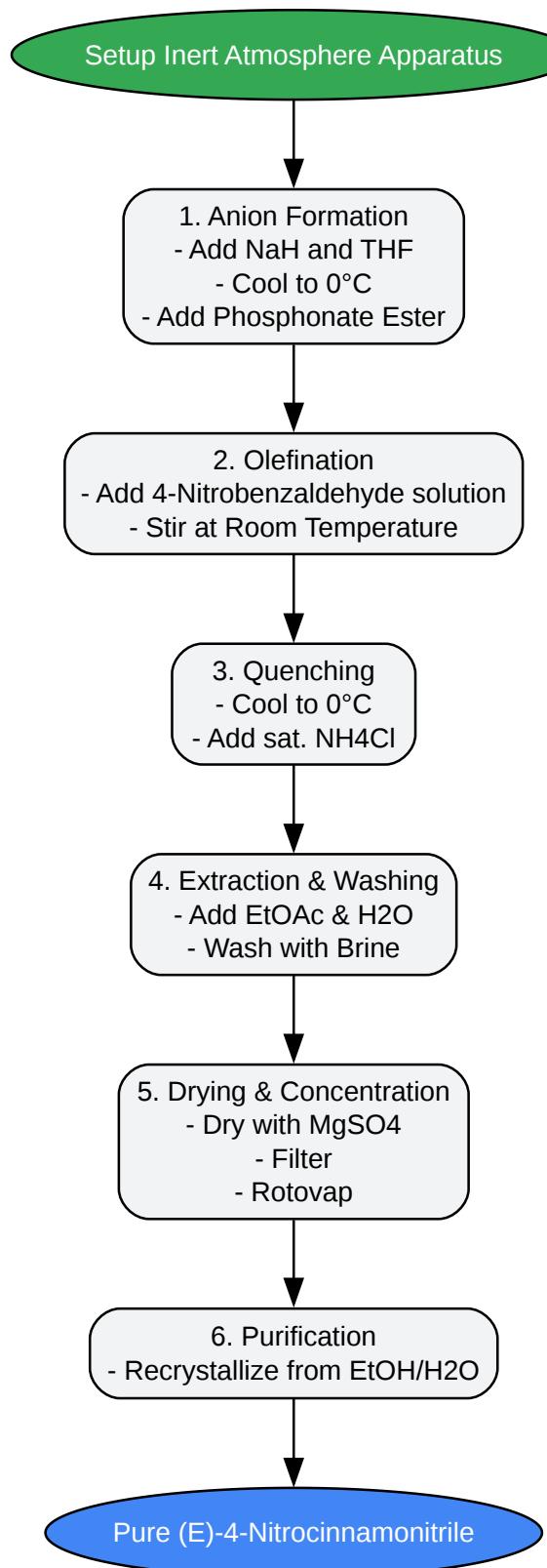
Part 1: Physicochemical Properties

A precise understanding of a compound's physical properties is fundamental to its application in research and development. These constants dictate the conditions required for reactions, purification, and formulation.

Nomenclature and Structural Information

The compound is systematically named according to IUPAC conventions, which precisely describe its molecular architecture.



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